

Comparative Guide: Fujioligo 450 (Maltotetraose) Sources for Research & Development[1]

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Compound of Interest

Compound Name: Amylotetraose; Fujioligo 450;
alpha-1,4-Tetraglucose

CAS No.: 9036-88-8

Cat. No.: B1593421

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Executive Summary: The "Purity Trap" in Carbohydrate Sourcing[1]

"Fujioligo 450" is a nomenclature often encountered in carbohydrate research, particularly in studies involving amylase kinetics and anti-inflammatory pathways (ICAM-1 inhibition).[1][2] However, a critical ambiguity exists in the commercial landscape that can compromise experimental reproducibility.[1]

Fujioligo 450 is technically a trade name (Nihon Shokuhin Kako Co., Ltd.) for a maltotetraose-rich syrup used in food science.[1] However, in high-precision biomedical research, the term is frequently used as a synonym for Maltotetraose (G4), the specific tetrasaccharide molecule, often requiring >98% purity.[1]

This guide objectively compares "Fujioligo 450" from industrial sources against high-purity "Maltotetraose" from analytical vendors.[1] It provides a self-validating framework to ensure you

are using the correct grade for your specific application—preventing the common error of using a crude oligomer mixture in sensitive cell-signaling assays.^[1]

Comparative Analysis of Commercial Sources

The following table contrasts the two primary classes of "Fujioligo 450" available on the market.

Table 1: Technical Specification Comparison

Feature	Source Type A: Analytical Grade	Source Type B: Industrial/Food Grade
Primary Vendors	MedChemExpress (MCE), Cayman Chemical, Santa Cruz Biotech	Nihon Shokuhin Kako (NSK), Bulk Food Ingredient Suppliers
Product Name	Maltotetraose (Standard); Amylotetraose	Fujioligo® #450; High-Maltotetraose Syrup
Chemical Identity	Single Chemical Entity (C ₂₄ H ₄₂ O ₂₁)	Complex Mixture (Maltodextrin)
Purity (G4 Content)	≥ 98% (HPLC)	~40–60% (Balance: G3, G5, G6, Dextrins)
Physical Form	White Crystalline Powder	Viscous Syrup or Spray-dried Powder
Endotoxin Levels	Controlled (< 0.1 EU/mg often available)	Not Controlled (High risk for cell culture)
Primary Application	ICAM-1 Inhibition Assays, Amylase Kinetics, Crystallography	Food Texture, Sweetener, Prebiotic Studies
Cost Estimation	High (~\$50–100 / 10 mg)	Low (Bulk pricing)

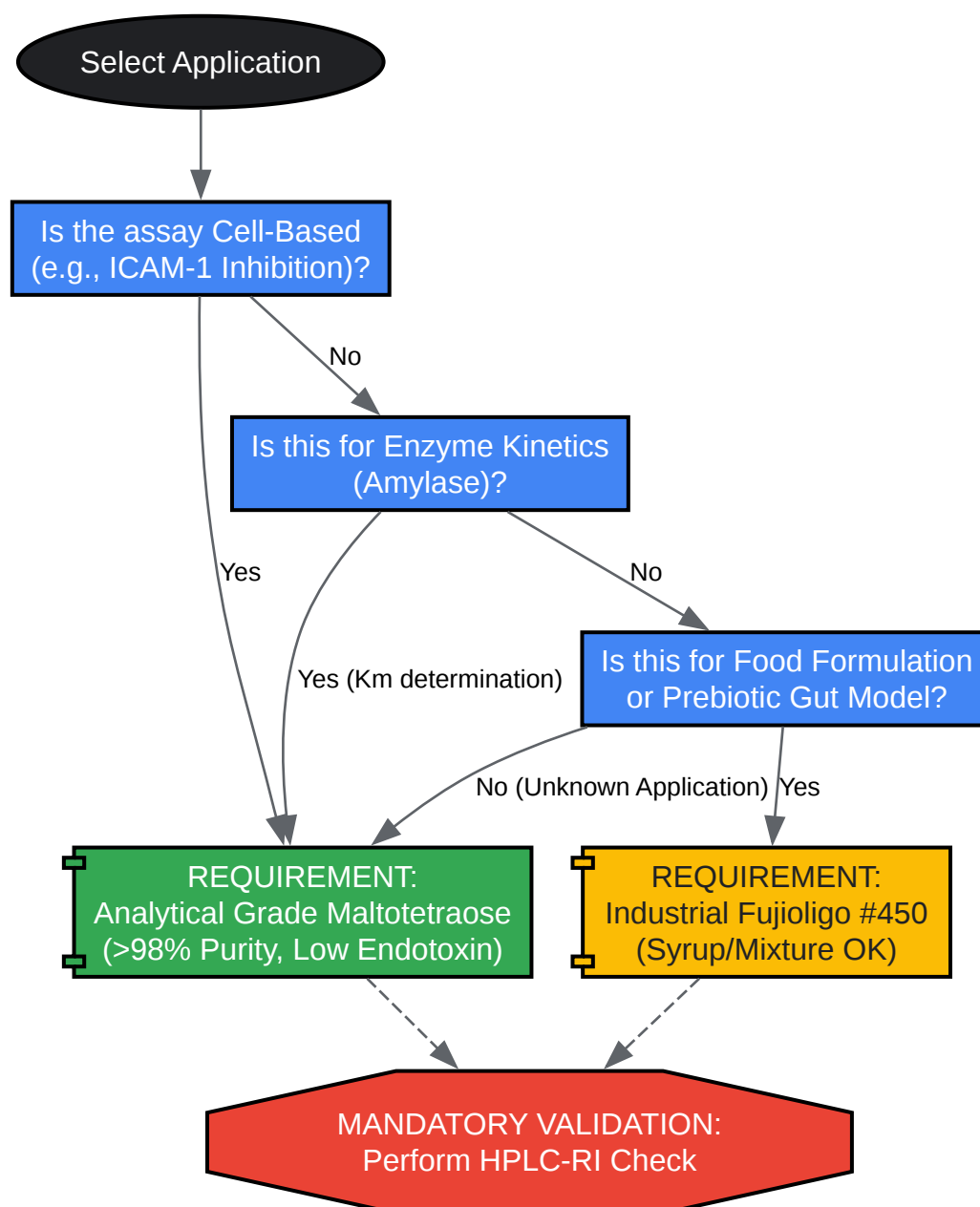
Expert Insight: Causality in Experimental Failure

- The Error: Using Source Type B (Industrial) in a cell-based ICAM-1 assay.

- The Consequence: The presence of lower molecular weight sugars (glucose, maltose) and higher oligomers (maltopentaose) in the industrial mixture introduces osmotic stress and non-specific metabolic noise, masking the specific anti-inflammatory effect of the tetrasaccharide.[1] Furthermore, uncontrolled endotoxin levels in food-grade material will artificially spike ICAM-1 expression, directly contradicting the inhibitory effect you are trying to measure.[1]

Decision Matrix & Workflow

Use the following logic flow to determine the correct source material for your study.



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Figure 1: Decision matrix for selecting the appropriate Fujioligo 450 source based on experimental sensitivity.

Self-Validating Experimental Protocols

To ensure scientific integrity, you must validate your source material before committing to expensive long-term studies.^[1]

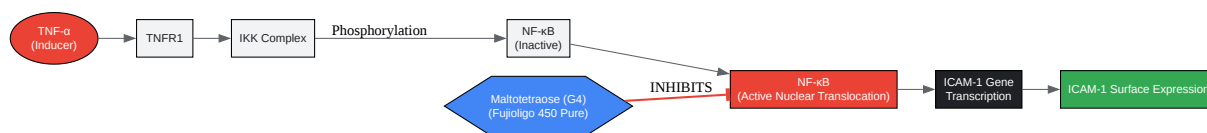
Protocol A: Purity Verification via HPLC-RI

Objective: Confirm if your "Fujioligo 450" is a pure compound or a mixture.^[1] Why: UV detection is ineffective for maltotetraose (lack of chromophores).^[1] Refractive Index (RI) or Charged Aerosol Detection (CAD) is required.^[1]

- Column: Amino-bonded silica column (e.g., Shodex Asahipak NH2P-50 4E), 4.6 x 250 mm.
- Mobile Phase: Acetonitrile:Water (70:30 v/v), isocratic elution.^[1]
- Flow Rate: 1.0 mL/min.
- Temperature: 30°C.
- Detection: Refractive Index (RI) Detector.
- Sample Prep: Dissolve 10 mg of sample in 1 mL mobile phase. Filter (0.22 µm).^[1]
- Validation Criteria:
 - Pass: Single sharp peak at retention time ~12-14 min (varies by column).
 - Fail: Multiple peaks indicating G1-G3 (faster elution) or G5+ (slower elution).

Protocol B: Functional Bioassay (ICAM-1 Inhibition)

Objective: Validate biological activity of High-Purity Maltotetraose. Mechanism: Maltotetraose inhibits the NF-κB signaling pathway, preventing the upregulation of ICAM-1 induced by TNF-α.^{[1][2]}



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Figure 2: Mechanism of Action.[1] Maltotetraose suppresses ICAM-1 expression by inhibiting NF-κB nuclear translocation.[1]

Step-by-Step Methodology:

- Cell Line: MOVAS-1 (Mouse Vascular Smooth Muscle Cells) or HUVEC.[1]
- Pre-treatment: Seed cells in 6-well plates. Upon reaching 80% confluence, treat with Pure Maltotetraose (Source A) at concentrations of 10, 50, and 100 μM for 2 hours.
 - Control: Vehicle (Media only).[1]
 - Negative Control:[1] Maltose or Glucose (to prove G4 specificity).[1]
- Induction: Add TNF-α (10 ng/mL) to the media and incubate for 6–12 hours.
- Readout (Western Blot):
 - Lyse cells using RIPA buffer with protease inhibitors.[1]
 - Run SDS-PAGE and transfer to membrane.[1]
 - Probe with Anti-ICAM-1 primary antibody.[1]
 - Normalize to β-actin.[1]
- Self-Validation Check:

- Valid Result: TNF- α alone shows strong ICAM-1 band.[1] TNF- α + Maltotetraose shows dose-dependent reduction in band intensity.[1]
- Invalid Result (Source Issue): If "Maltotetraose" fails to inhibit, or causes cell death, suspect Endotoxin contamination (common in Source B) or incorrect chain length (G4 degradation).[1]

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